

# Descarbon Sildenafil-d3: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Descarbon Sildenafil-d3

Cat. No.: B12409405

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling guidelines for **Descarbon Sildenafil-d3**. The information presented is synthesized from available safety data sheets for Descarbon Sildenafil, Sildenafil-d3, and Sildenafil Citrate. This document is intended for use by professionals in research and development and should be used in conjunction with institutional and regulatory safety protocols.

## Chemical and Physical Properties

**Descarbon Sildenafil-d3** is the deuterated form of Descarbon Sildenafil. While specific data for the deuterated compound is limited, the properties of the non-deuterated analog provide a close reference.

Property	Value	Source
Chemical Name	4-ethoxy-3-(1-methyl-7-oxo-3-propyl-6,7-dihydro-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-N-(2-((methyl-d3)amino)ethyl)benzenesulfonamide	[1]
Synonyms	Descarbon Sildenafil-d3	[1]
Molecular Formula	C20H28N6O4S (non-deuterated)	[2][3]
Molecular Weight	451.56 g/mol	[1]
Appearance	White to Off-White Solid	[3]
Storage Temperature	Room temperature.[4][5] For long-term storage, -20°C is recommended.[6]	

## Hazard Identification and Toxicological Information

**Descarbon Sildenafil-d3** is classified as a moderately hazardous substance. The primary routes of exposure are ingestion, inhalation, and skin or eye contact.

Hazard Class	Classification	Precautionary Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.	[7]
Skin Irritation	Category 2	H315: Causes skin irritation.	[7][8]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.	[7][8][9]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation.	[7][8]

Toxicological Summary: To the best of current knowledge, the chemical, physical, and toxicological properties of **Descarbon Sildenafil-d3** have not been thoroughly investigated.[7] The primary toxicological concerns are related to its irritant properties and potential harm if swallowed. No data is available on carcinogenicity, mutagenicity, or reproductive toxicity.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Descarbon Sildenafil-d3** are not publicly available in the provided search results. The hazard classifications are based on data from analogous compounds. Standard OECD guidelines for acute oral, dermal, and inhalation toxicity, as well as skin and eye irritation studies, would be the basis for a comprehensive safety evaluation.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of the compound.

Handling:

- Ventilation: Use in a well-ventilated area, preferably in a laboratory fume hood, to avoid dust formation and inhalation.[5]

- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side-shields.[\[5\]](#)
  - Hand Protection: Handle with compatible chemical-resistant gloves.[\[5\]](#)
  - Body Protection: Wear a lab coat or other protective clothing.[\[5\]](#)
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.[\[5\]](#)
- Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.  
[\[5\]](#)

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[8\]](#)
- Recommended storage is at room temperature.[\[4\]](#)[\[5\]](#) For long-term stability, storage at -20°C is advised.[\[6\]](#)

## First Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First Aid Measures	Source
Ingestion	If swallowed, rinse mouth with water. Call a poison center or doctor if you feel unwell.	<a href="#">[7]</a> <a href="#">[9]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	<a href="#">[2]</a> <a href="#">[7]</a>
Skin Contact	Wash off with plenty of soap and water. If skin irritation occurs, get medical advice.	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

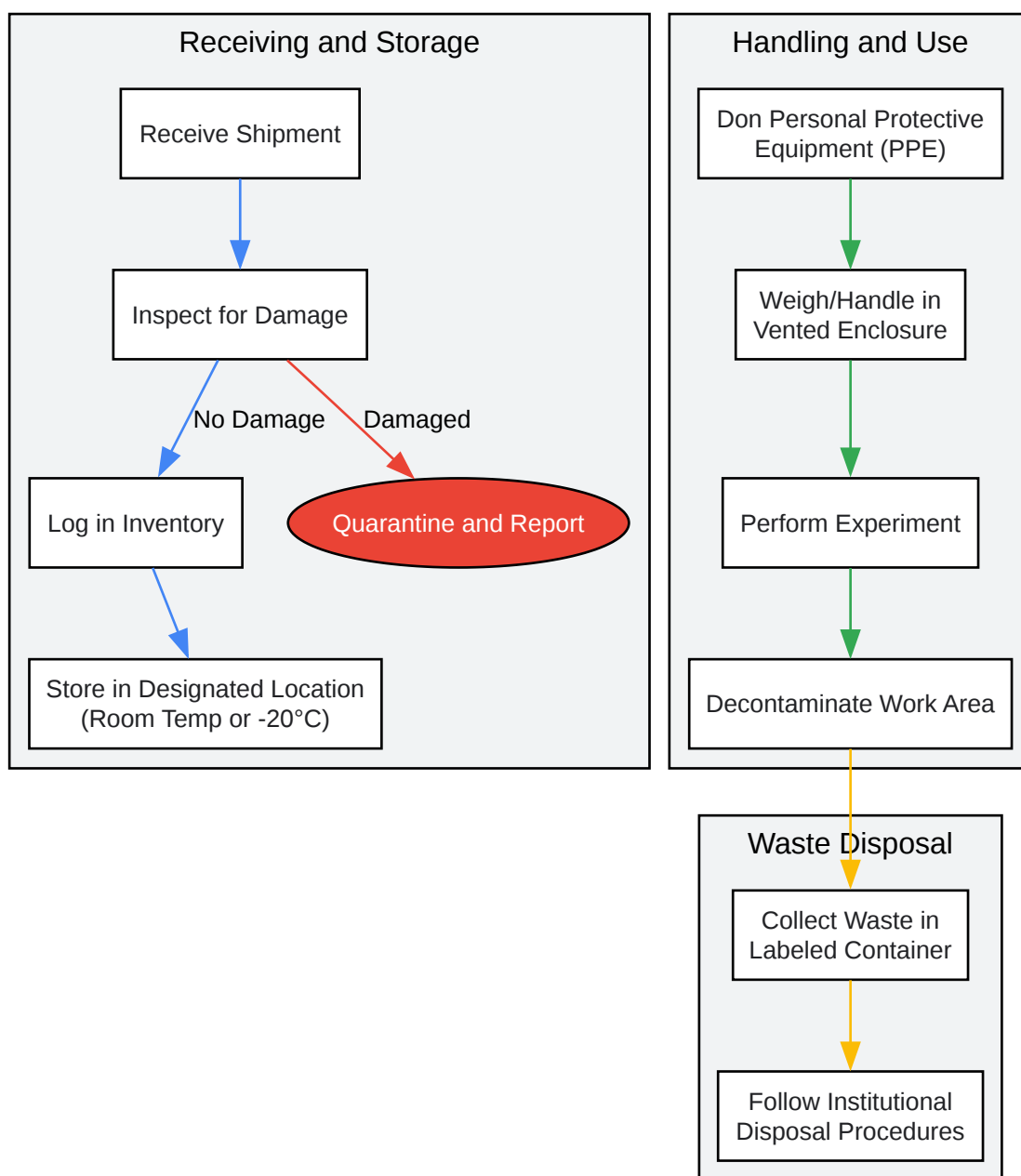
## Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection. Avoid breathing dust.[\[5\]](#)
- Containment and Cleanup: Sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust.[\[5\]](#)
- Environmental Precautions: Do not let the product enter drains.[\[5\]](#)

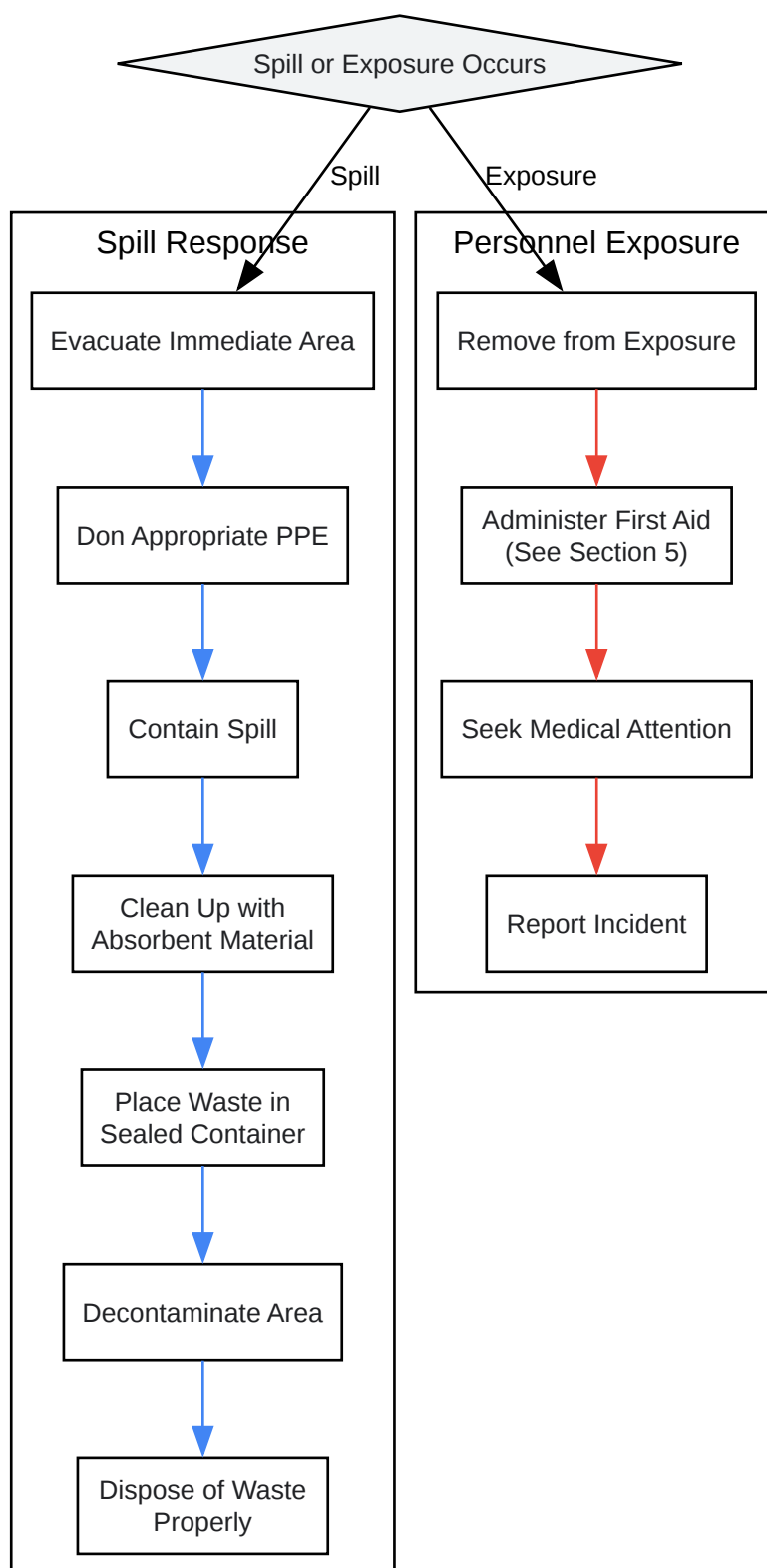
## Signaling Pathways and Experimental Workflows

To facilitate understanding of safety protocols, the following diagrams illustrate key workflows.



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Caption: General workflow for safe handling of **Descarbon Sildenafil-d3**.



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Caption: Decision-making flowchart for accidental spill or exposure.

## Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to be released into the environment.

## Transport Information

**Descarbon Sildenafil-d3** is not classified as a dangerous good for transport.[2]

Disclaimer: This document is intended as a guide and is not exhaustive. All laboratory personnel should be trained in safe handling procedures and have access to the full Safety Data Sheet for any chemical they are working with. Always consult your institution's safety office for specific guidance.

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- To cite this document: BenchChem. [Descarbon Sildenafil-d3: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409405#descarbon-sildenafil-d3-safety-and-handling-guidelines\]](https://www.benchchem.com/product/b12409405#descarbon-sildenafil-d3-safety-and-handling-guidelines)



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